

# Personal protective equipment for handling 3,5-Dibromopyridine-4-carboxylic acid

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## Compound of Interest

Compound Name: 3,5-Dibromopyridine-4-carboxylic acid

Cat. No.: B083429

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## Essential Safety and Handling Guide for 3,5-Dibromopyridine-4-carboxylic Acid

This guide provides crucial safety and logistical information for the handling and disposal of **3,5-Dibromopyridine-4-carboxylic acid**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment.

Synonym(s): 3,5-Dibromoisonicotinic acid CAS Number: 13958-91-3 Molecular Formula:  $C_6H_3Br_2NO_2$  Molecular Weight: 280.90 g/mol

## Hazard Identification and Classification


**3,5-Dibromopyridine-4-carboxylic acid** is a hazardous substance that requires careful handling.<sup>[1]</sup> Based on available safety data, it is classified as follows:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.<sup>[2]</sup>
- Skin Irritation (Category 2): Causes skin irritation.<sup>[1][2]</sup>
- Serious Eye Irritation (Category 2/2A): Causes serious eye irritation.<sup>[1][2]</sup>

- Respiratory Sensitization (Category 1): May cause allergy or asthma symptoms or breathing difficulties if inhaled.
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.<sup>[2][3]</sup>

Signal Word: Danger

Hazard Pictograms:

 alt text

## Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. <sup>[1][4]</sup>	Protects against splashes and dust. <sup>[1]</sup>
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a fully-buttoned lab coat or chemical-resistant apron. <sup>[1][5]</sup>	Prevents skin contact and irritation. <sup>[1][2]</sup>
Respiratory Protection	Use in a well-ventilated area, preferably a certified chemical fume hood. <sup>[1][4]</sup> If dusts are generated and ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., ABEK-P2) should be used. <sup>[2][6]</sup>	Protects against inhalation of harmful dust and vapors. <sup>[1][2]</sup>

## Operational Plan: Step-by-Step Handling Procedure

- Preparation and Engineering Controls:
  - Work should be conducted in a designated area, such as a certified chemical fume hood, to ensure adequate ventilation.[1][4]
  - Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[4][7]
  - Before handling, ensure all necessary PPE is donned correctly.
- Handling the Solid:
  - Minimize dust generation and accumulation when handling the solid powder.[4]
  - Avoid direct contact with skin, eyes, and clothing.[3][4]
  - Do not eat, drink, or smoke in the area where the chemical is handled.[2][6]
  - Use appropriate tools (e.g., spatula) to handle the material, avoiding practices that could generate dust.
- Storage:
  - Store in a tightly closed, properly labeled container.[2][4]
  - Keep the container in a cool, dry, and well-ventilated place.[4][7]
  - Store away from incompatible materials such as strong oxidizing agents, acids, bases, and reducing agents.[4][7][8]

## Disposal Plan: Step-by-Step Waste Management

Proper disposal of **3,5-Dibromopyridine-4-carboxylic acid** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

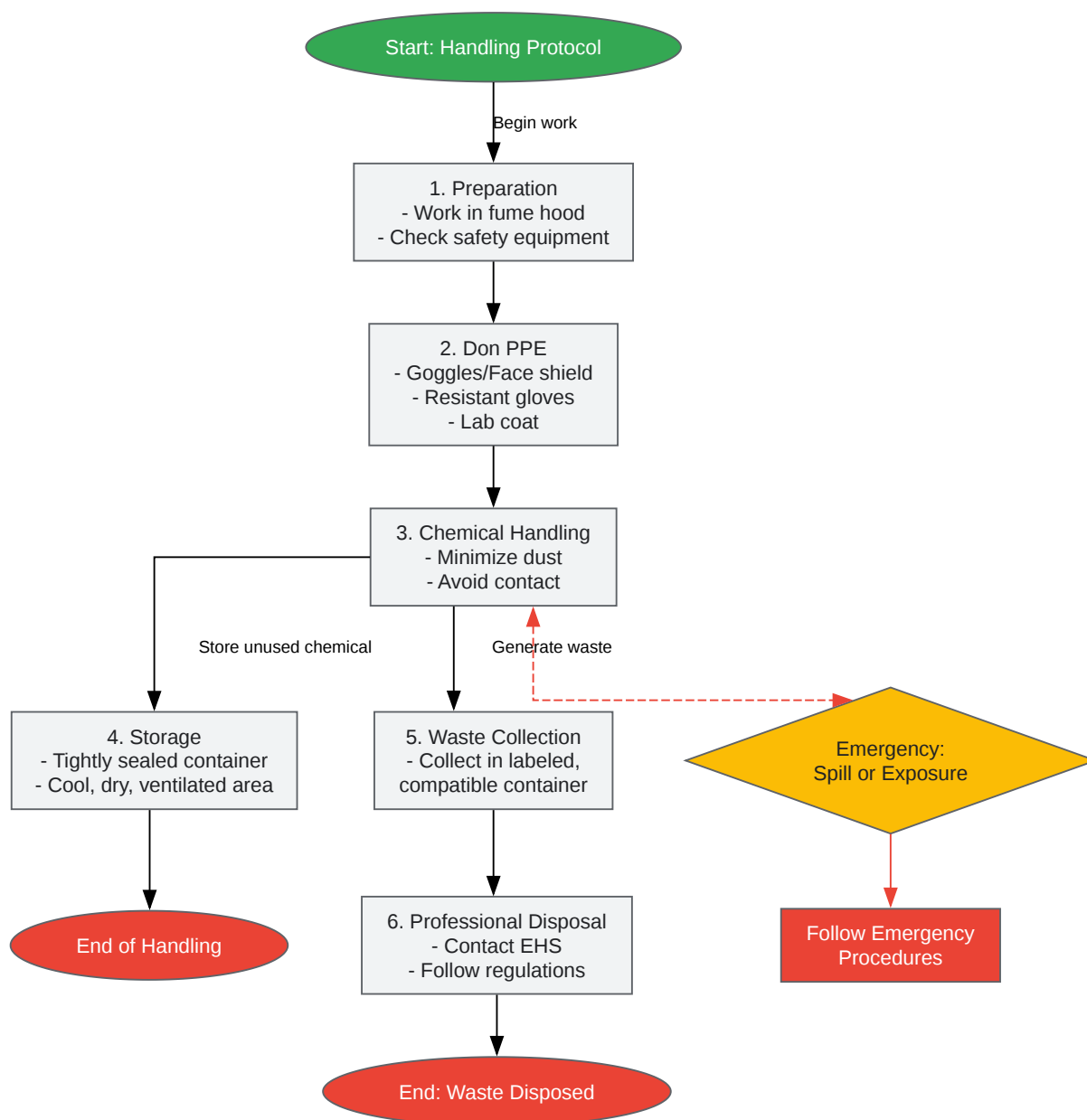
- Waste Identification and Collection:

- All waste containing this chemical, including contaminated labware (e.g., pipette tips, vials) and spill cleanup materials, must be treated as hazardous waste.[5]
- Collect waste in a designated, leak-proof, and chemically compatible container with a secure lid.[5]
- Do not dispose of this chemical down the drain or in regular trash.[5]
- Waste Segregation:
  - Keep waste containing **3,5-Dibromopyridine-4-carboxylic acid** separate from other incompatible waste streams.[5]
- Labeling:
  - The hazardous waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**3,5-Dibromopyridine-4-carboxylic acid**".[5]
  - Affix the appropriate GHS hazard pictograms to the waste container.[5]
- Storage and Disposal:
  - Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.[5]
  - The storage area should be well-ventilated, cool, and dry.[5]
  - Dispose of the contents and container in accordance with all local, state, and federal regulations through an approved waste disposal plant or licensed hazardous waste disposal company.[3][6] Contact your institution's Environmental Health and Safety (EHS) office for specific guidance.[5]

## Emergency Procedures

- In case of skin contact: Immediately take off all contaminated clothing and rinse the skin with plenty of water.[6] If skin irritation occurs, seek medical advice.[2][3]

- In case of eye contact: Rinse cautiously with water for several minutes.[\[6\]](#) Remove contact lenses if present and easy to do. Continue rinsing and immediately call an ophthalmologist or a POISON CENTER.[\[6\]](#)
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[\[2\]](#)[\[3\]](#) Call a POISON CENTER or doctor if you feel unwell.[\[9\]](#)
- If swallowed: Rinse mouth.[\[6\]](#) Call a POISON CENTER or doctor if you feel unwell.[\[6\]](#)[\[9\]](#) Do not induce vomiting.
- In case of a spill: Evacuate the area.[\[8\]](#) Wear appropriate PPE, including respiratory protection if necessary.[\[8\]](#) Absorb the spill with an inert, dry material and place it into a suitable container for disposal.[\[8\]](#)



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Caption: Workflow for handling and disposal of **3,5-Dibromopyridine-4-carboxylic acid**.

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